

# Essential Safety and Handling Guide for DA-E 5090 (Lupranate® 5090 Isocyanate)

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## Compound of Interest

Compound Name: DA-E 5090

Cat. No.: B1669765

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Disclaimer: The substance "**DA-E 5090**" was not immediately identifiable as a standard chemical name. However, based on the nature of the inquiry for detailed safety and handling information, this guide has been developed for Lupranate® 5090 Isocyanate, a prepolymer of pure diphenylmethane diisocyanate (MDI), which is a likely candidate for the intended substance. It is crucial to verify the identity of your specific chemical with your supplier's Safety Data Sheet (SDS) before implementing these procedures. This guide is for informational purposes and should be supplemented by your institution's specific safety protocols and a thorough review of the official SDS.

This document provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling Lupranate® 5090 Isocyanate. It includes operational procedures and disposal plans to ensure the safe and compliant use of this substance in a laboratory setting.

## Quantitative Data Summary

The following table summarizes key quantitative data for Lupranate® 5090 Isocyanate. This information is critical for risk assessment and the implementation of appropriate safety measures.

Property	Value
Chemical Family	Aromatic Isocyanates
Synonyms	Diphenylmethane Diisocyanate
NCO Content	23.0 wt%
Viscosity @ 25°C	650 cP
Vapor Pressure @ 25°C	0.00001 mm Hg
Specific Gravity @ 25°C	1.19 g/cm <sup>3</sup>
Flash Point	220°C (open cup)
Boiling Point	200°C @ 5 mmHg
Freezing Point	3°C

## Hazard Identification

Lupranate® 5090 Isocyanate is classified as hazardous. Key hazard statements include:

- Harmful if inhaled.[1][2][3]
- Causes skin irritation.[1][2][3]
- May cause an allergic skin reaction.[1][2][3]
- Causes serious eye irritation.[1][2][3]
- May cause allergy or asthma symptoms or breathing difficulties if inhaled.[1][2][3]
- May cause respiratory irritation.[1][2][3]
- May cause damage to organs (olfactory organs) through prolonged or repeated exposure via inhalation.[1][2]

# Experimental Protocol: Safe Handling of Lupranate®

## 5090 Isocyanate

This protocol outlines the step-by-step procedure for the safe handling of Lupranate® 5090 Isocyanate in a laboratory setting.

### 1. Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: All work with Lupranate® 5090 must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[1\]](#)
- Eye and Face Protection: Chemical splash goggles are mandatory. A face shield should be worn in situations with a high potential for splashing.[\[4\]](#)[\[5\]](#) An eyewash station must be readily accessible.[\[6\]](#)[\[7\]](#)
- Skin Protection:
  - Gloves: Use chemically resistant gloves (e.g., butyl rubber, nitrile rubber). Disposable gloves are preferred.[\[5\]](#) Contaminated work clothing should not be allowed out of the workplace.[\[1\]](#)[\[2\]](#)
  - Protective Clothing: A lab coat is required at a minimum. For larger quantities or tasks with a higher risk of splashing, chemical-resistant coveralls or an apron should be worn.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Respiratory Protection: In case of inadequate ventilation, aerosol formation, or when heating the product, a NIOSH-approved respirator with an organic vapor cartridge is required.[\[1\]](#)[\[4\]](#) A cartridge change-out schedule must be in place as part of a comprehensive respiratory protection program.[\[4\]](#)[\[8\]](#)

### 2. Handling and Storage

- Storage: Store in a cool, dry, and well-ventilated area.[\[1\]](#) Keep containers tightly closed to prevent moisture contamination, which can lead to a dangerous pressure buildup due to the formation of carbon dioxide.[\[1\]](#)[\[6\]](#) If a drum is bulging, move it to a well-ventilated area, puncture it to relieve pressure, and let it stand open for 48 hours before resealing.[\[1\]](#)
- Handling:

- Avoid contact with skin and eyes.[9]
- Avoid inhalation of vapors or mists.[1]
- Do not eat, drink, or smoke in the work area.[9]
- Wash hands thoroughly after handling.[1]
- Use only non-sparking tools.

### 3. Accidental Release Measures

- Minor Spills:
  - Evacuate non-essential personnel.
  - Ensure adequate ventilation.
  - Wearing appropriate PPE, contain the spill with an inert absorbent material (e.g., sand, vermiculite).[9]
  - Collect the absorbed material into a labeled, open-top container for disposal.[9]
- Major Spills:
  - Evacuate the area immediately.
  - Contact your institution's emergency response team.

## Disposal Plan

Proper disposal of Lupranate® 5090 Isocyanate and associated waste is critical to prevent environmental contamination and ensure safety.

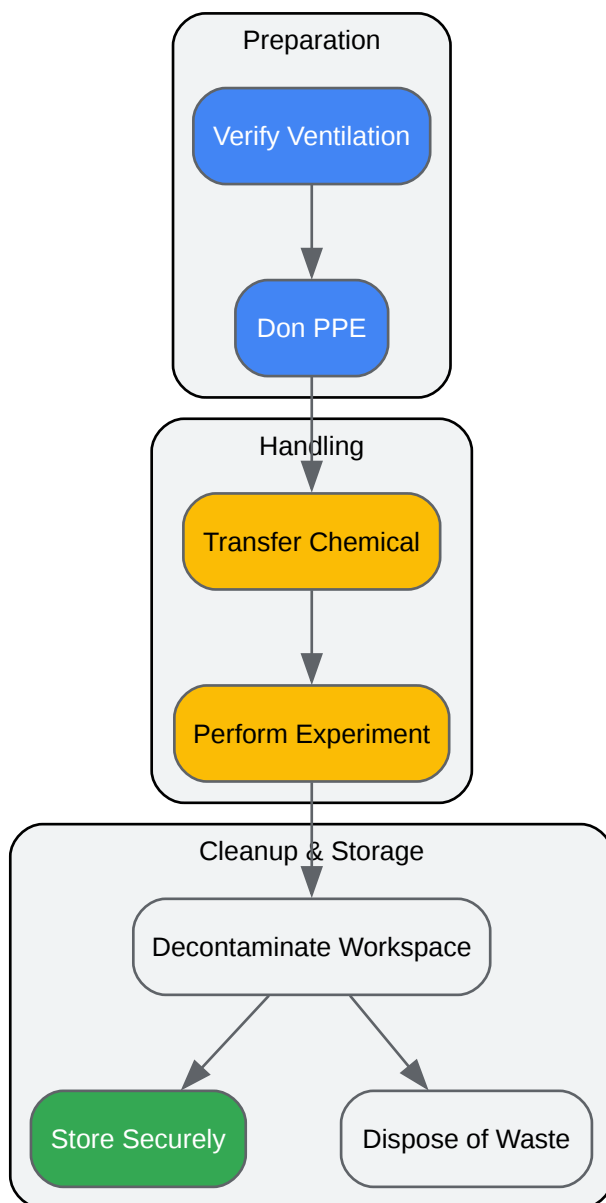
- **Unused Product:** Unused Lupranate® 5090 should be disposed of as hazardous waste in accordance with local, state, and federal regulations. Do not discharge into sewers or waterways.[9]

- Contaminated Materials: All materials that have come into contact with Lupranate® 5090 (e.g., gloves, absorbent materials, empty containers) should be treated as hazardous waste.
- Decontamination of Empty Containers:
  - Empty containers will still contain MDI residue and must be handled with care.[\[10\]](#)
  - A common method for disposal is to contact a professional drum re-conditioner.[\[10\]](#)
  - Alternatively, containers can be decontaminated by reacting the residue with a neutralization solution (e.g., a mixture of 3-8% ammonium hydroxide or 5-10% sodium carbonate in water). The container should be left open in a well-ventilated area for at least 48 hours after neutralization before disposal.
  - After decontamination, puncture the container to prevent reuse.[\[9\]](#)

## Workflow Diagrams

Handling Workflow for Lupranate® 5090 Isocyanate

## Handling Workflow for Lupranate® 5090 Isocyanate

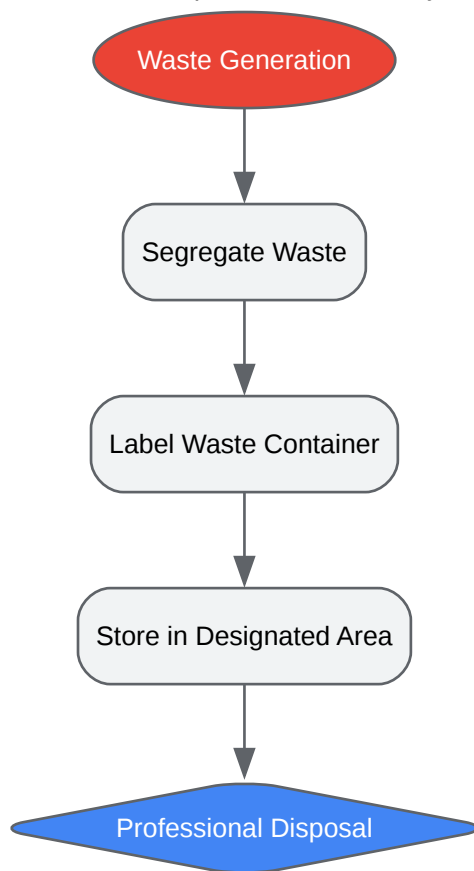


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Caption: Workflow for the safe handling of Lupranate® 5090.

Disposal Workflow for Lupranate® 5090 Isocyanate Waste

## Disposal Workflow for Lupranate® 5090 Isocyanate Waste



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Caption: Disposal workflow for Lupranate® 5090 waste.

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